

Propylene Glycol Dibenzoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Propylene glycol dibenzoate*

Cat. No.: *B099542*

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Propylene glycol dibenzoate (CAS No. 19224-26-1) is a diester of propylene glycol and benzoic acid. It is a high-solvating, polar plasticizer with a wide range of applications in various industries, including plastics, adhesives, and coatings. Its low volatility, good compatibility with various polymers, and favorable safety profile make it a subject of interest in material science and potentially in pharmaceutical formulations as an excipient. This guide provides an in-depth overview of its chemical and physical properties, experimental protocols for their determination, and a visualization of its synthetic pathway and mechanism of action as a plasticizer.

Chemical and Physical Properties

The chemical and physical properties of **propylene glycol dibenzoate** are summarized in the tables below. This data has been compiled from various chemical databases and technical data sheets.

Table 1: General Chemical Properties

Property	Value	Source(s)
Chemical Name	Propylene glycol dibenzoate	[1]
Synonyms	1,2-Propanediol dibenzoate, Propane-1,2-diyl dibenzoate	[1]
CAS Number	19224-26-1	[1]
Molecular Formula	C ₁₇ H ₁₆ O ₄	[1]
Molecular Weight	284.31 g/mol	[1]
Physical Description	Colorless to pale yellow, viscous liquid with a mild aromatic odor.	[1]

Table 2: Quantitative Physical and Chemical Data

Property	Value	Conditions	Source(s)
Melting Point	-3 °C	[1][2]	
Boiling Point	232 °C	at 12 mm Hg	[1][2]
Density	1.157 - 1.163 g/mL	at 25 °C	[1]
Refractive Index	1.542 - 1.547	at 20 °C	[1]
Solubility in Water	Insoluble	[1]	
Solubility in Organic Solvents	Soluble in various organic solvents and oils.	[1]	
Flash Point	>110 °C		

Experimental Protocols

Detailed experimental protocols for determining the key physical properties of **propylene glycol dibenzoate** are outlined below. These are based on standard methodologies applicable to liquid esters and plasticizers.

Determination of Boiling Point

The boiling point of a high-boiling liquid like **propylene glycol dibenzoate** can be determined using several methods as outlined by the OECD Guideline for Testing of Chemicals, Section 1. A common laboratory method is the Siwoloboff method, which is suitable for small sample volumes.

Principle: A sample is heated in a small tube, and the temperature at which a continuous stream of bubbles emerges from an inverted capillary tube and then ceases upon slight cooling is recorded as the boiling point at the ambient pressure.

Procedure:

- A small amount of **propylene glycol dibenzoate** (a few milliliters) is placed in a sample tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample.
- The sample tube is attached to a thermometer and heated in a controlled manner using a heating block or an oil bath.
- As the temperature rises, air trapped in the capillary tube will escape.
- The temperature is carefully increased until a continuous stream of bubbles is observed emerging from the tip of the capillary tube.
- The heating is then discontinued, and the sample is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.
- The ambient atmospheric pressure should be recorded, as the boiling point is pressure-dependent.

Determination of Refractive Index

The refractive index of liquid plasticizers such as **propylene glycol dibenzoate** can be accurately measured using a standard refractometer, following a procedure like ASTM D1218.

[3][4][5][6][7]

Principle: The refractive index is the ratio of the speed of light in a vacuum to its speed in the substance. An Abbe refractometer is commonly used, which measures the critical angle of refraction of a thin film of the liquid between two prisms.

Procedure:

- Calibrate the refractometer using a standard liquid with a known refractive index.
- Ensure the prism surfaces are clean and dry.
- Apply a few drops of **propylene glycol dibenzoate** to the surface of the measuring prism.
- Close the prisms and allow the sample to reach the desired temperature (typically 20°C or 25°C), which is often controlled by a circulating water bath.
- Adjust the light source and the eyepiece to bring the dividing line between the light and dark fields into sharp focus.
- Align the dividing line with the crosshairs in the eyepiece.
- Read the refractive index value from the instrument's scale or digital display.

Determination of Water Solubility

The water solubility of **propylene glycol dibenzoate**, which is expected to be low, can be determined using the flask method as described in OECD Guideline 105.[1][2][8][9]

Principle: A certain amount of the substance is stirred in water at a constant temperature until saturation is reached. The concentration of the substance in the aqueous solution is then determined by a suitable analytical method.

Procedure:

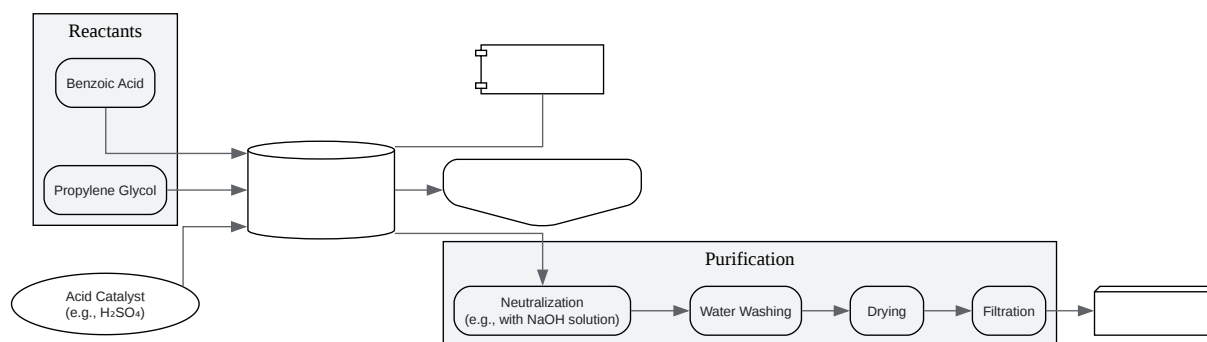
- An excess amount of **propylene glycol dibenzoate** is added to a known volume of deionized water in a flask.

- The flask is sealed and agitated at a constant temperature (e.g., 20°C) for a sufficient period to reach equilibrium (e.g., 24-48 hours).
- After equilibration, the mixture is allowed to stand to separate the undissolved ester.
- The aqueous phase is then carefully separated, for example, by centrifugation and filtration through a membrane filter that does not absorb the substance.
- The concentration of **propylene glycol dibenzoate** in the clear aqueous solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- The solubility is reported in units of mass per volume (e.g., mg/L).

Mandatory Visualizations

Synthesis of Propylene Glycol Dibenzoate

The industrial synthesis of **propylene glycol dibenzoate** is typically achieved through the esterification of propylene glycol with benzoic acid. The following diagram illustrates a general workflow for this process.

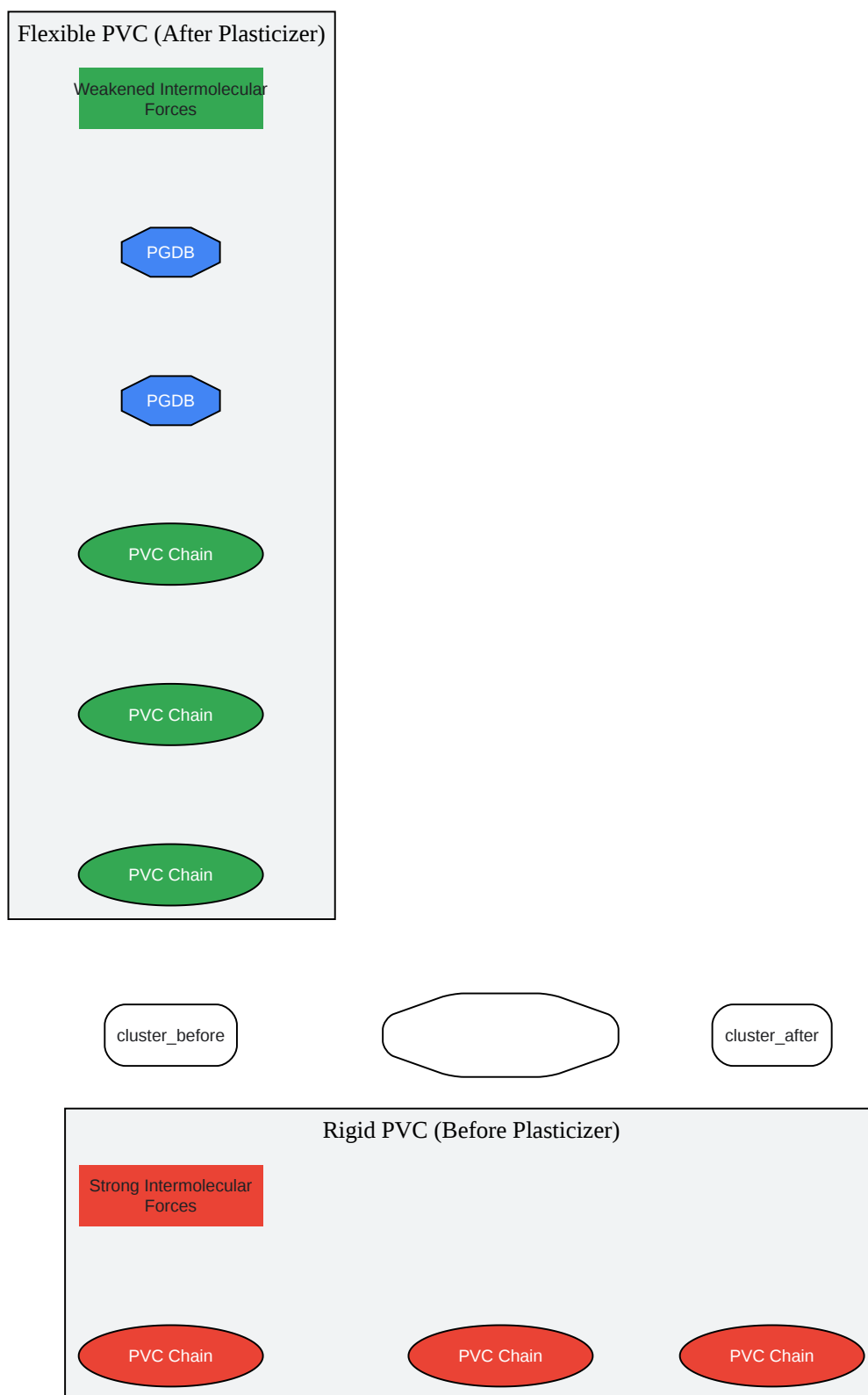


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Caption: Workflow for the synthesis of **propylene glycol dibenzoate**.

Mechanism of Action as a Plasticizer in PVC

Propylene glycol dibenzoate functions as a plasticizer by embedding itself between the polymer chains of a material like polyvinyl chloride (PVC), thereby increasing its flexibility.



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Caption: Mechanism of **propylene glycol dibenzoate** as a plasticizer.

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